

Application Notes and Protocols for the Chemical Synthesis of Propyphenazone-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyphenazone-d3*

Cat. No.: *B574638*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the chemical synthesis and preparation of **Propyphenazone-d3**. This deuterated analog of Propyphenazone is primarily utilized as an internal standard in pharmacokinetic and metabolic studies, as well as in quantitative analysis by mass spectrometry.[1][2] The protocols outlined below are based on established synthetic routes for Propyphenazone, adapted for the introduction of a deuterated methyl group.

Introduction

Propyphenazone is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties.[3] Its deuterated form, **Propyphenazone-d3**, is a valuable tool in drug metabolism and pharmacokinetic (DMPK) studies, allowing for precise quantification and differentiation from the unlabeled drug. The deuterium labeling is typically on the 2-N-methyl group, leading to a molecular weight increase of three units.[2][4]

Chemical and Physical Data

A summary of the key chemical and physical properties of Propyphenazone and its deuterated analog is presented below.

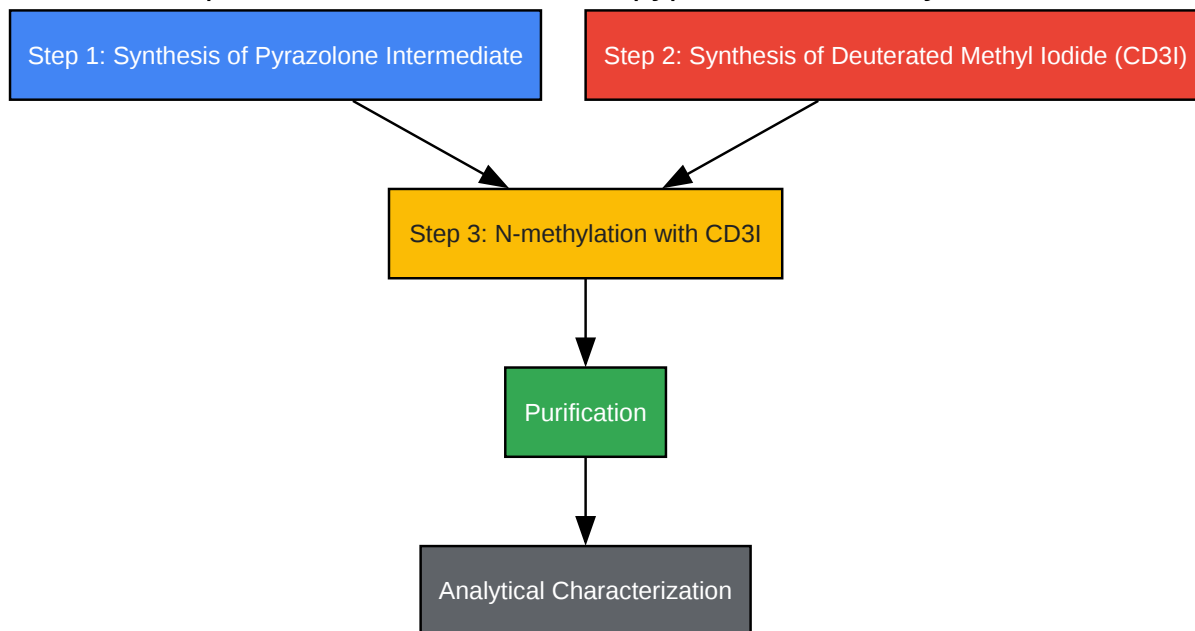
Property	Propyphenazone	Propyphenazone-d3 (2-N-methyl-d3)
Molecular Formula	C ₁₄ H ₁₈ N ₂ O	C ₁₄ H ₁₅ D ₃ N ₂ O
Molecular Weight	230.31 g/mol [3][5]	233.33 g/mol [2]
CAS Number	479-92-5[3]	162935-29-7[2]
Appearance	White to off-white solid	White to off-white solid[2]
Isotopic Purity	Not Applicable	≥ 99 atom % D[2]

Synthesis Overview

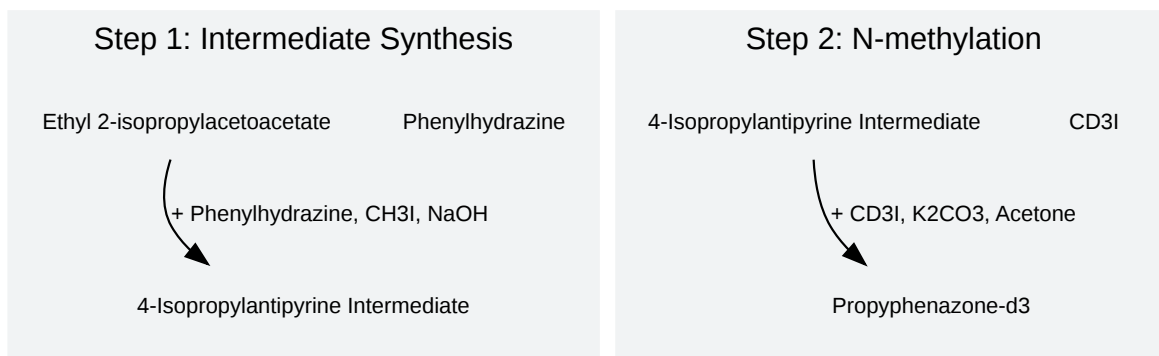
The synthesis of **Propyphenazone-d3** is a two-step process. The first step involves the synthesis of the pyrazolone intermediate, 4-isopropyl-1,5-dimethyl-2-phenyl-1,2-dihydro-3H-pyrazol-3-one (also known as 4-isopropylantipyrine). The second and final step is the N-methylation of this intermediate using a deuterated methylating agent, typically deuterated methyl iodide (CD₃I).

Experimental Workflow

Experimental Workflow for Propyphenazone-d3 Synthesis



Synthesis of Propyphenazone-d3



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CAS 162935-29-7: PROPYPHENAZONE-D3 (2-N-METHYL-D3) [cymitquimica.com]
- 3. Page loading... [wap.guidechem.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Propyphenazone | C₁₄H₁₈N₂O | CID 3778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for the Chemical Synthesis of Propyphenazone-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b574638#chemical-synthesis-and-preparation-of-propyphenazone-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com